Application Notes & Protocols: Vilsmeier-Haack Reaction for Pyrazole-4-Carbaldehydes

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Compound of Interest

Compound Name:	*1-(2-Methoxyethyl)-1H-pyrazole-4-carbaldehyde*
CAS No.:	*304693-70-7*
Cat. No.:	*B1593159*

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Introduction: The Strategic Importance of Pyrazole-4-Carbaldehydes and the Vilsmeier-Haack Reaction

The pyrazole nucleus is a cornerstone in medicinal chemistry, forming the structural basis for a multitude of approved drugs with a wide array of biological activities, including anti-inflammatory, analgesic, antimicrobial, and anticancer properties.[1][2] Among functionalized pyrazoles, pyrazole-4-carbaldehydes are particularly valuable synthetic intermediates. The aldehyde functionality serves as a versatile handle for a variety of chemical transformations, enabling the construction of more complex molecular architectures and the diversification of compound libraries for drug discovery programs.[3][4]

The Vilsmeier-Haack reaction stands out as a powerful and widely adopted method for the synthesis of pyrazole-4-carbaldehydes.[5] This reaction offers an efficient, economical, and generally mild route for the formylation of electron-rich aromatic and heteroaromatic substrates.[5] In the context of pyrazole chemistry, the Vilsmeier-Haack reaction is not only used for the

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direct formylation of a pre-existing pyrazole ring but also for the concomitant cyclization and formylation of hydrazones, providing a convergent approach to these valuable building blocks.[6][7][8]

This document provides a comprehensive guide to the application of the Vilsmeier-Haack reaction for the synthesis of pyrazole-4-carbaldehydes, delving into the underlying mechanism, offering detailed experimental protocols, and discussing key considerations for reaction optimization and troubleshooting.

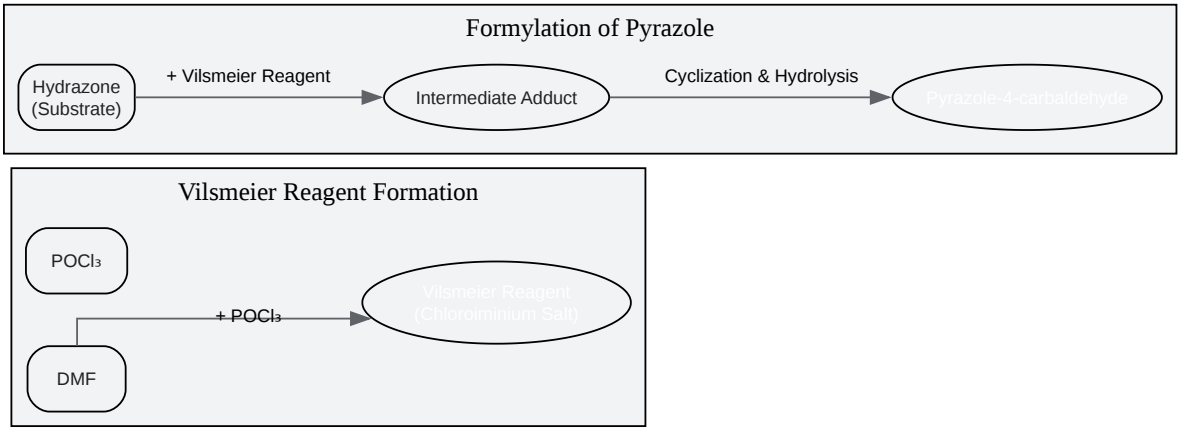
Mechanistic Insights: Understanding the "Why" Behind the "How"

A thorough understanding of the reaction mechanism is paramount for successful experimental design and optimization. The Vilsmeier-Haack reaction proceeds through two key stages: the formation of the Vilsmeier reagent and the subsequent electrophilic aromatic substitution.

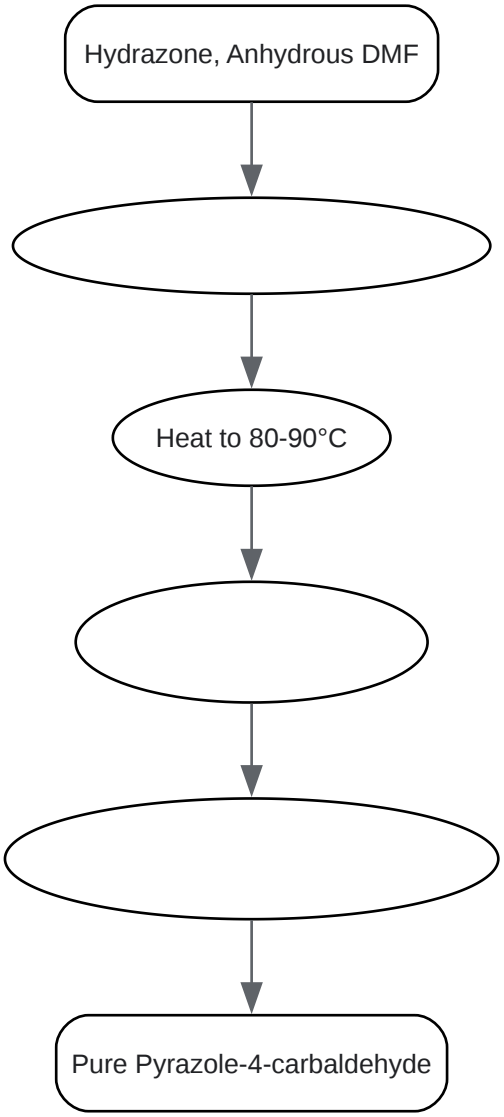
- Formation of the Vilsmeier Reagent: The reaction is initiated by the interaction of a tertiary amide, most commonly N,N-dimethylformamide (DMF), with an acid chloride, typically phosphorus oxychloride ($POCl_3$).[9] This reaction generates a highly electrophilic chloroiminium salt, known as the Vilsmeier reagent.[10][11] The choice of these reagents is critical; DMF serves as the source of the formyl group, while $POCl_3$ activates the DMF.

- Electrophilic Attack and Formylation: The electron-rich pyrazole ring, or a suitable precursor like a hydrazone, acts as a nucleophile, attacking the electrophilic carbon of the Vilsmeier reagent.[6] Subsequent elimination and hydrolysis during aqueous work-up lead to the formation of the desired pyrazole-4-carbaldehyde.[6][10] The regioselectivity of the formylation at the C4 position of the pyrazole ring is a key feature of this reaction, driven by the electronic properties of the heterocyclic system.

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